

2-Methyl-4-nitrobenzotrifluoride CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-nitrobenzotrifluoride

Cat. No.: B174539

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Technical Dossier: 2-Methyl-4-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical identifier and synonyms for **2-Methyl-4-nitrobenzotrifluoride**, a key intermediate in various synthetic applications.

Chemical Identity

The compound "**2-Methyl-4-nitrobenzotrifluoride**" is systematically named 2-methyl-4-nitro-1-(trifluoromethyl)benzene.^[1] This nomenclature clarifies the substitution pattern on the benzene ring, with the trifluoromethyl group assigned to position 1, the methyl group to position 2, and the nitro group to position 4.

Below is a summary of its key identifiers:

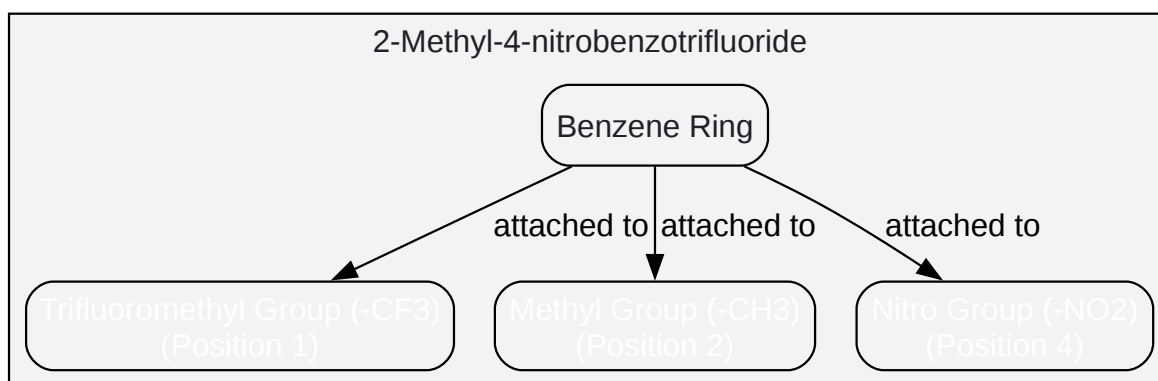
Identifier	Value
CAS Number	1960-52-7[1]
IUPAC Name	2-methyl-4-nitro-1-(trifluoromethyl)benzene
Molecular Formula	C ₈ H ₆ F ₃ NO ₂ [1]
Molecular Weight	205.14 g/mol [1]
InChI Key	NWCDDUFGSQYJRM-UHFFFAOYSA-N

Synonyms

While "**2-Methyl-4-nitrobenzotrifluoride**" is a commonly used name, the compound may also be identified by its systematic IUPAC name. At present, extensive trivial or common synonyms for this specific isomer are not widely documented in major chemical databases. The most accurate and unambiguous identifiers are its CAS number and IUPAC name.

Logical Relationship of Isomers

The accurate identification of isomers of methyl-nitrobenzotrifluoride is critical for experimental reproducibility and safety. The position of the methyl and nitro groups relative to the trifluoromethyl group significantly influences the chemical and physical properties of the compound. The diagram below illustrates the logical relationship for the specific isomer requested.



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Caption: Positional relationship of functional groups in **2-Methyl-4-nitrobenzotrifluoride**.

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References

- 1. 2-Methyl-4-nitro-1-(trifluoromethyl)benzene - CAS:1960-52-7 - Abovchem [abovchem.com]
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